

Application Notes and Protocols for Studying the Effects of DK-PGD2

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Compound of Interest

Compound Name: 13,14-Dihydro-15-keto
prostaglandin D2

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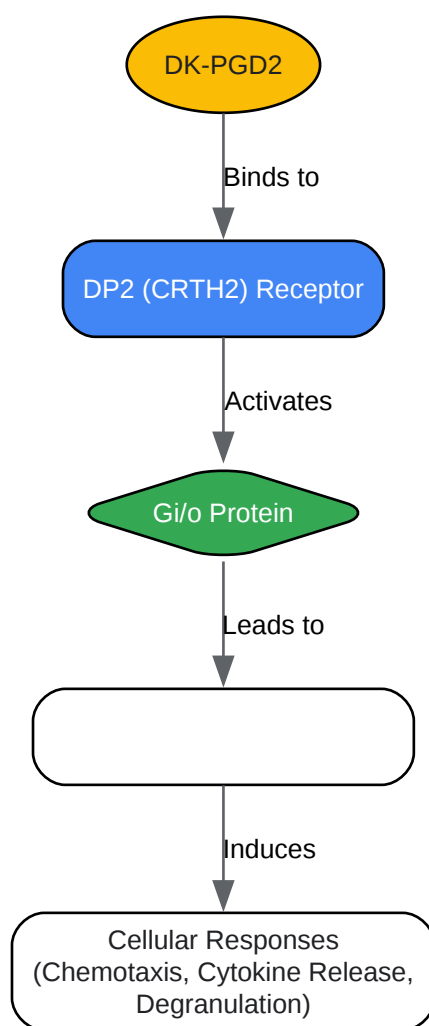
These application notes provide detailed protocols for studying the biological effects of 13,14-dihydro-15-keto-prostaglandin D2 (DK-PGD2), a stable metabolite of prostaglandin D2 (PGD2) and a selective agonist for the G protein-coupled receptor, Chemoattractant Receptor-homologous molecule expressed on Th2 cells (CRTH2), also known as DP2. Activation of the DP2 receptor is implicated in a variety of inflammatory and allergic responses.

Introduction to DK-PGD2 and the DP2 Signaling Pathway

DK-PGD2 is a key mediator in type 2 immune responses.^[1] Unlike its parent molecule PGD2, which signals through both the DP1 and DP2 receptors, DK-PGD2 is a highly selective agonist for the DP2 receptor.^[1] The DP2 receptor is primarily expressed on immune cells central to allergic inflammation, including T helper 2 (Th2) cells, eosinophils, basophils, and type 2 innate lymphoid cells (ILC2s).^{[1][2][3]}

Upon binding of DK-PGD2, the DP2 receptor couples to Gi/o proteins, leading to a cascade of downstream signaling events. This includes inhibition of adenylyl cyclase, a decrease in intracellular cyclic AMP (cAMP), and mobilization of intracellular calcium.[3] These signaling events ultimately result in pro-inflammatory cellular responses such as chemotaxis, degranulation, and cytokine production.[1][4][5] The opposing effects of the DP1 and DP2 receptors highlight the importance of using selective agonists like DK-PGD2 to dissect the specific roles of DP2-mediated signaling in various biological processes.

Below is a diagram illustrating the simplified signaling pathway of DK-PGD2.



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Caption: Simplified signaling pathway of DK-PGD2 via the DP2 receptor.

Quantitative Data Summary

The following tables summarize the effective concentrations (EC50) of DK-PGD2 in various in vitro functional assays.

Table 1: EC50 Values of DK-PGD2 on Eosinophils

Assay	Cell Type	EC50 (nM)	Reference
Shape Change	Human Eosinophils	2.7 ± 2.3	[1]

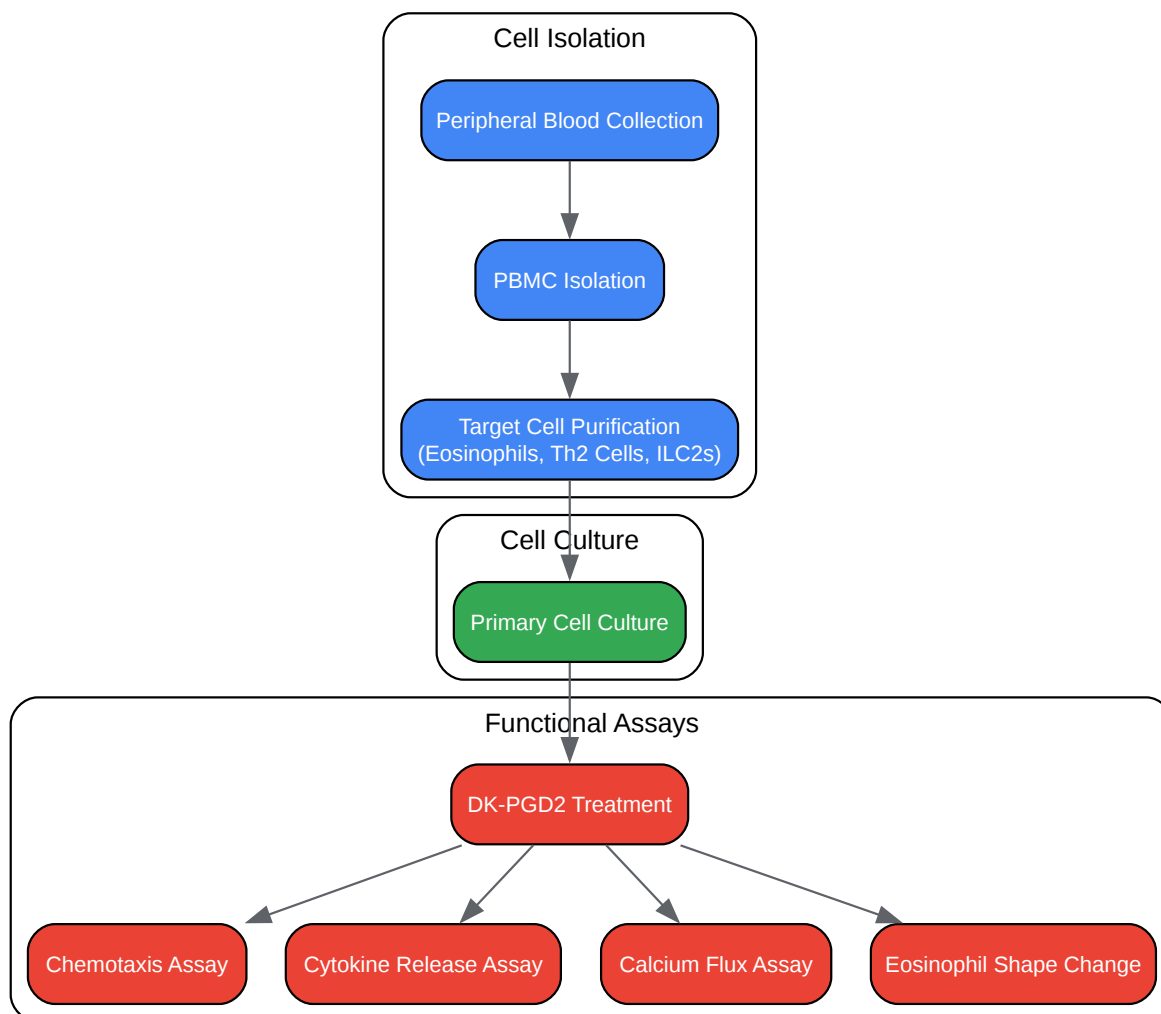
Table 2: EC50 Values of DK-PGD2 on Type 2 Innate Lymphoid Cells (ILC2s)

Assay	Cell Type	EC50 (nM)	Reference
Migration	Human ILC2s	14.2 ± 3.4	[1]
IL-5 Secretion	Human ILC2s	146.0 ± 18.0	[1]
IL-13 Secretion	Human ILC2s	159.2 ± 28.8	[1]

Experimental Protocols

The following are detailed protocols for the isolation and culture of primary human immune cells and subsequent functional assays to study the effects of DK-PGD2.

Experimental Workflow Overview



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